

Physicochemical Architecture and Tautomeric Dynamics

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Compound of Interest

Compound Name: *4-amino-1H-imidazole-2-carboxamide*

Cat. No.: *B8459112*

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The core structure of **4-amino-1H-imidazole-2-carboxamide** (CAS: 56504-99-5 for its hydrochloride salt) consists of an electron-rich imidazole ring substituted with an amine at the C-4 position and a carboxamide group at the C-2 position. This specific spatial arrangement dictates its unique hydrogen-bonding capabilities and acid-base profile.

Quantitative Physicochemical Profile

To establish a baseline for analytical and synthetic workflows, the core quantitative properties of the free base and its hydrochloride salt are summarized below:

Property	Value / Description	Analytical Significance
Molecular Formula	C ₄ H ₆ N ₄ O	Highly polar, low molecular weight metabolite.
Molecular Weight	126.12 g/mol (Free Base)	Requires high-resolution MS for isobaric differentiation.
LogP	~ -1.10	Highly hydrophilic; elutes early in reversed-phase HPLC.
Acid Dissociation (pKa)	Neutral between pH 6.0 – 10.0	Optimal extraction and analysis require buffered aqueous systems.
Hydrogen Bonding	3 Donors, 2 Acceptors	Facilitates strong intermolecular dimerization and target binding.

Intramolecular Tautomerization

A defining feature of 1H-imidazole-2-carboxamides is their dynamic prototropic tautomerism. Density Functional Theory (DFT) and NMR studies confirm that the molecule undergoes rapid tautomerization in solution[2].

- **Causality of Tautomerism:** Unlike standard imidazoles where proton exchange is purely solvent-mediated, the C-2 carboxamide group acts as an active proton carrier. The NH proton migrates to the adjacent amide oxygen; the newly protonated amide group then rotates 180° along the imidazole plane, releasing the proton to the opposite ring nitrogen[2].
- **Application:** This structural fluidity allows the molecule to dynamically alter its hydrogen-bond donor/acceptor presentation, enabling it to act as a "universal reader" capable of binding all four naturally occurring DNA bases (with an affinity gradient of dG > dC >> dT > dA) in nanopore sequencing technologies[2].

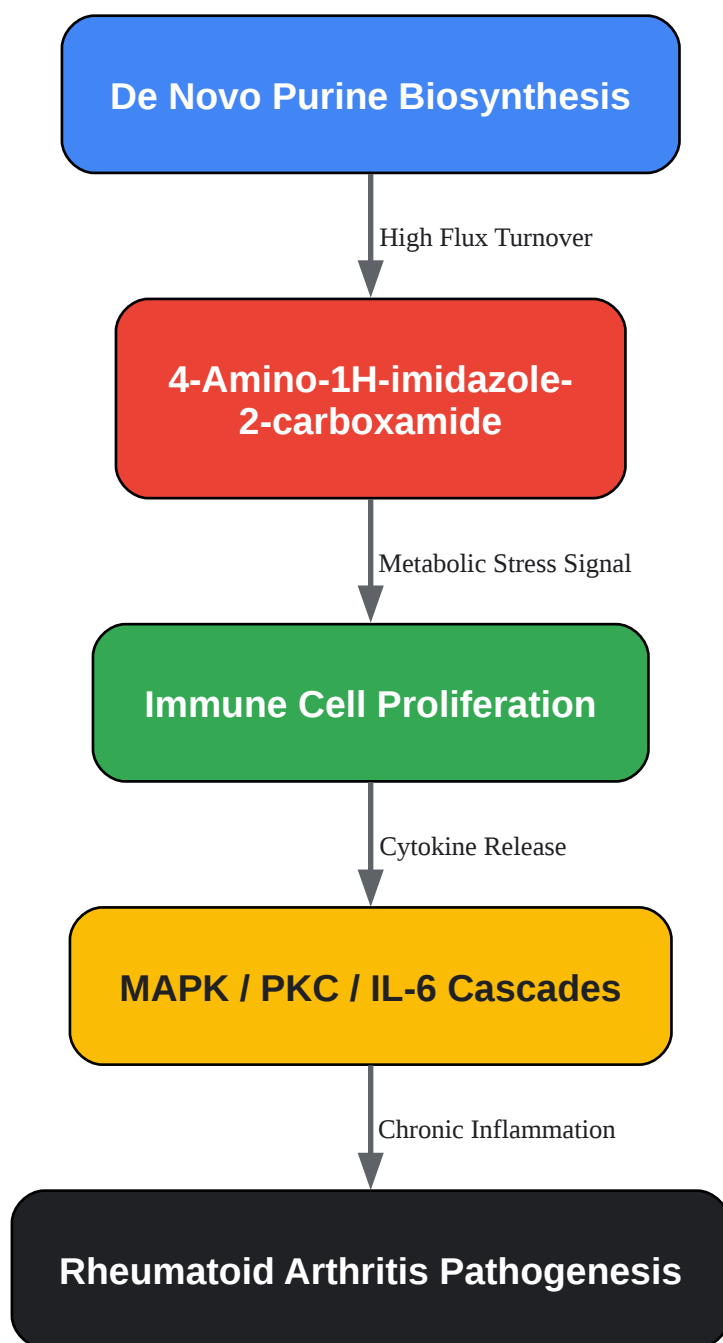
Metabolomic Profiling and Biomarker Utility

Historically, the 4/5-carboxamide isomer (AICA) dominated metabolic literature. However, recent untargeted LC-HRMS metabolomics have identified **4-amino-1H-imidazole-2-**

carboxamide as a highly significant circulating biomarker in Rheumatoid Arthritis (RA)[1].

Pathological Significance in Autoimmunity

In states of chronic immune activation, the demand for nucleotide synthesis skyrockets. The accumulation of **4-amino-1H-imidazole-2-carboxamide** correlates with heightened flux through the purine biosynthesis pathway in proliferating stromal and immune cells[1]. Receiver Operating Characteristic (ROC) analysis demonstrates that a biomarker panel including this specific metabolite discriminates established RA patients from healthy controls with an exceptional Area Under the Curve (AUC) of 0.993[3][4].



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Metabolic and signaling cascade implicating **4-amino-1H-imidazole-2-carboxamide** in Rheumatoid Arthritis.

Self-Validating LC-HRMS Analytical Protocol

To accurately quantify this highly polar metabolite from complex biological matrices, a rigorous, self-validating extraction and chromatography protocol is required^[1].

Step-by-Step Methodology:

- Biphasic Extraction: Add 50 μ L of cold methanol and chloroform to 50 μ L of plasma, followed by water.
 - Causality: The addition of cold organic solvents immediately quenches enzymatic degradation. The subsequent addition of water creates a biphasic system. Upon centrifugation ($10,000 \times g$, 5 min), proteins precipitate at the interphase, while lipophilic matrix components (which cause severe ion suppression in MS) partition into the lower chloroform layer. The highly polar **4-amino-1H-imidazole-2-carboxamide** is isolated in the upper aqueous-methanol layer.
- Concentration: Dry the aqueous supernatant using a vacuum centrifugal evaporator.
 - Causality: Vacuum drying at ambient or sub-ambient temperatures prevents the thermal degradation of the primary amine group, a common artifact in heated nitrogen blowdown systems.
- Chromatographic Separation: Reconstitute and inject onto a reversed-phase HPLC system using the following gradient (Flow rate: 300 μ L/min):
 - Mobile Phase A: 0.1% Formic acid in dH₂O
 - Mobile Phase B: 0.1% Formic acid in 1:1 v/v MeOH/ACN
 - Gradient: 0–16 min (95% to 5% A); 16–19 min (Hold 5% A); 19–22 min (Re-equilibration at 95% A).
 - Causality: The extended initial hold at 95% aqueous phase is critical for retaining the highly hydrophilic imidazole core on the column, preventing it from eluting in the void volume where matrix effects are most severe^[1].

Synthetic Methodologies and Regioselective Functionalization

Synthesizing 4-aminoimidazoles is well-documented (e.g., via gold-catalyzed formal [3+2] cycloadditions of ynamides)[5]. However, selectively introducing a carboxamide group at the C-2 position presents a significant steric and electronic challenge.

C-2 Cyanation Workflow

To construct the 1H-imidazole-2-carboxamide scaffold, chemists must bypass the inherent reactivity of the N1/N3 and C4/C5 positions. The most robust method involves the electrophilic cyanation of a protected imidazole, followed by targeted hydrolysis[2].

Step-by-Step Methodology:

- N-Protection: React the starting 4-aminoimidazole derivative with benzyl bromide.
 - Causality: While Trityl or Boc groups are standard, they are sterically prohibitive or electronically unstable during the subsequent cyanation step. Benzyl protection provides the optimal balance of stability and steric allowance[2].
- Regioselective Cyanation: Treat the protected imidazole with 1-cyano-4-(dimethylamino)pyridinium bromide (CAP) in DMF at 0°C.
 - Causality: Direct use of cyanogen bromide (BrCN) typically results in unwanted N-cyanation or uncontrolled polymerization. Generating CAP in situ (by mixing BrCN with 4-dimethylaminopyridine) creates a milder, highly regioselective electrophile that specifically targets the C-2 carbon[2].
- Hydrolysis to Amide: Convert the C-2 nitrile to a carboxamide using basic hydrogen peroxide, followed by standard catalytic hydrogenation to remove the benzyl protecting group.



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Step-by-step synthetic workflow for C-2 carboxamide functionalization of the imidazole core.

Advanced Applications in Drug Discovery

Beyond its role as an endogenous biomarker, the 4-aminoimidazole core is a highly prized bioisostere in medicinal chemistry.

Kinase Inhibitor Scaffolds: Historically, 2-aminothiazoles were used to target kinases, but they frequently suffered from metabolically mediated toxicity (e.g., reactive epoxidation by CYP450 enzymes). Replacing the thiazole with a 4-aminoimidazole core eliminates this toxicity while maintaining the critical hydrogen-bond donor/acceptor vectors required for binding the kinase hinge region. This scaffold hopping strategy has been successfully utilized to develop potent, cellularly active inhibitors of Cyclin-Dependent Kinase 5 (CDK5/p25), offering a promising therapeutic avenue for Alzheimer's disease[6].

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